

# 5-Nitroisoquinoline: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: 5-Nitroisoquinoline

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This technical guide provides a comprehensive overview of the solubility of **5-nitroisoquinoline**, a key building block in medicinal chemistry and organic synthesis. While extensive quantitative solubility data across a wide range of organic solvents is not readily available in published literature, this document consolidates the existing qualitative information and presents a detailed experimental framework for its determination. Understanding the solubility of **5-nitroisoquinoline** is critical for its effective use in reaction chemistry, purification, and the development of pharmaceutical formulations.

## Physicochemical Properties of 5-Nitroisoquinoline

A foundational understanding of **5-nitroisoquinoline**'s physical and chemical properties is essential for predicting its solubility behavior.

| Property          | Value                                                       | Reference |
|-------------------|-------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> | [1][2]    |
| Molecular Weight  | 174.16 g/mol                                                | [1][2][3] |
| Melting Point     | 106-109 °C                                                  | [1][2][3] |
| Appearance        | Light yellow to amber to dark green powder/crystal          | [1][2]    |
| pKa               | 3.55 ± 0.13 (Predicted)                                     | [2]       |

## Qualitative and Semi-Quantitative Solubility Data

Direct, quantitative solubility measurements for **5-nitroisoquinoline** in a variety of organic solvents are sparse in the public domain. However, existing literature provides some qualitative and semi-quantitative insights into its solubility characteristics. The compound is generally described as being soluble in organic solvents and slightly soluble in water.[4][5][6]

| Solvent                   | Observation                                                                                                                                                                                                  | Source |
|---------------------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|--------|
| Methanol                  | Used as a solvent for the hydrogenation of 5-nitroisoquinoline, indicating solubility. A specific protocol dissolves 2.5 g in 50 mL.                                                                         | [2]    |
| Dimethyl Sulfoxide (DMSO) | Used as a solvent for amidation reactions of 5-nitroisoquinoline.[7][8] A commercial supplier provides instructions for preparing stock solutions at concentrations up to 20 mM, suggesting good solubility. | [9]    |
| Methyl tert-butyl ether   | Used as a wash solvent during the synthesis of 5-nitroisoquinoline, suggesting it is likely sparingly soluble or insoluble in this solvent.                                                                  | [2]    |

## Experimental Protocols for Solubility Determination

To empower researchers to ascertain the precise solubility of **5-nitroisoquinoline** in solvents relevant to their work, a detailed experimental protocol based on the widely accepted isothermal shake-flask method is provided below. This method is reliable for determining the equilibrium solubility of a solid compound in a solvent at a specific temperature.

### Principle

An excess amount of the solid solute (**5-nitroisoquinoline**) is equilibrated with the solvent of interest at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined analytically.

### Materials and Equipment

- **5-Nitroisoquinoline** (solid)
- Selected organic solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance ( $\pm 0.1$  mg)
- Vials with screw caps
- Syringe filters (e.g.,  $0.45\ \mu\text{m}$  PTFE)
- Volumetric flasks
- UV-Vis spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Pipettes and general laboratory glassware

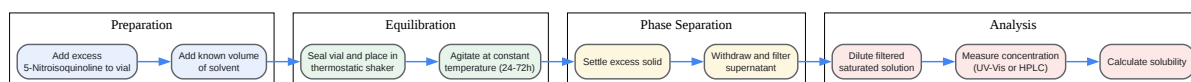
## Procedure

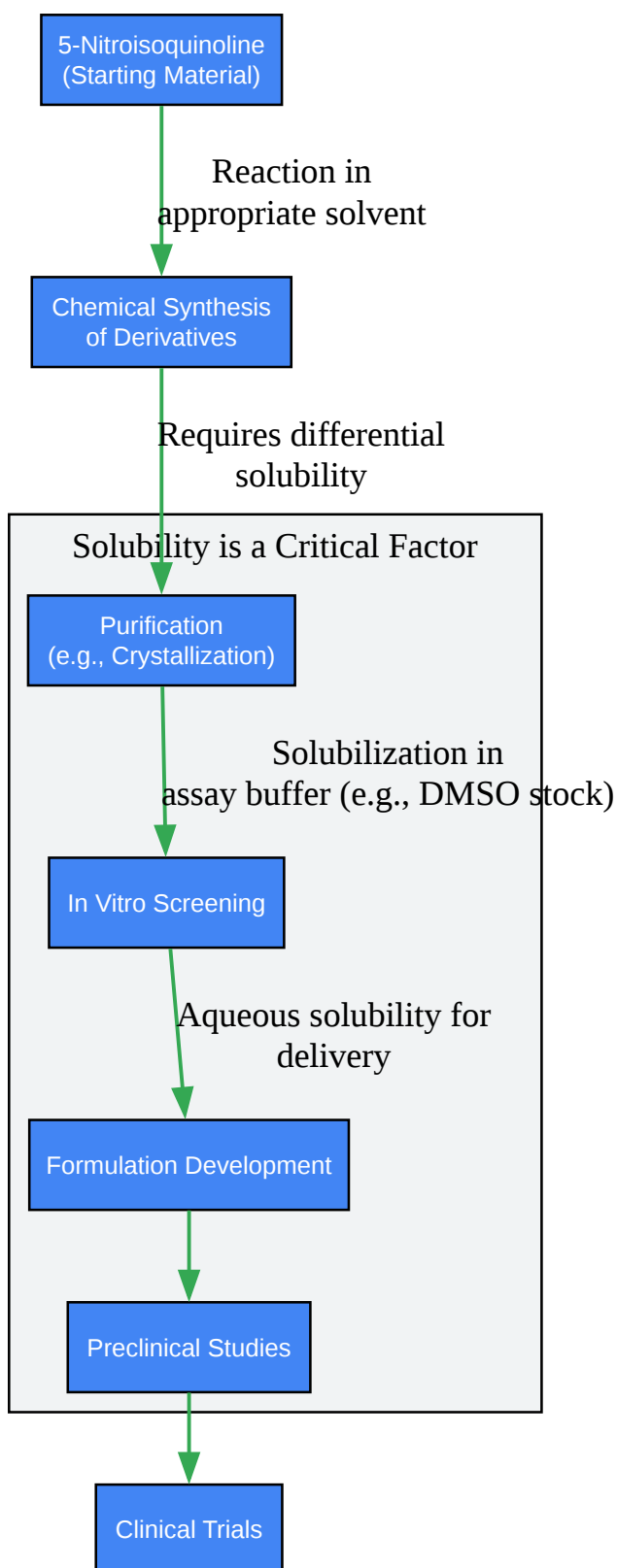
- Preparation of the Solid-Solvent Mixture:
  - Add an excess amount of **5-nitroisoquinoline** to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
  - Accurately add a known volume or mass of the desired organic solvent to each vial.
- Equilibration:
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g.,  $25\ ^\circ\text{C}$ ,  $37\ ^\circ\text{C}$ ).
  - Agitate the mixtures for a predetermined period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined empirically.
- Phase Separation:

- Once equilibrium is achieved, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a pre-warmed (to the equilibration temperature) syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent artificially high solubility readings.
- Analysis of the Saturated Solution:
  - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
  - Determine the concentration of **5-nitroisoquinoline** in the diluted solution using a validated analytical method such as UV-Vis spectrophotometry or HPLC. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by taking into account the dilution factor.
  - Express the solubility in desired units, such as mg/mL, g/100 mL, or molarity (mol/L).

## Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocol for determining the solubility of **5-nitroisoquinoline**.





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